

Tetryl's Application in Detonators and Blasting Caps: Application Notes and Protocols

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Compound of Interest

Compound Name: Tetryl

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Introduction

Tetryl (2,4,6-trinitrophenylmethylnitramine) is a sensitive secondary high explosive that has historically seen extensive use as a booster charge in detonators and as the base charge in blasting caps.[1][2] Although its production and use in the United States have been largely discontinued in favor of more modern explosives like RDX, **Tetryl** remains relevant in the study of legacy munitions and as a reference compound in explosives research.[1][3] Its high sensitivity to initiation by primary explosives, combined with its stability and brisance, made it a crucial component in the explosive train for initiating less sensitive main charges like TNT.[3]

These application notes provide a detailed overview of **Tetryl**'s properties and its historical application in detonators. The accompanying protocols outline the methodologies for key experiments to evaluate the performance of **Tetryl**-based initiating devices.

Data Presentation

Table 1: Physicochemical and Explosive Properties of Tetryl

Property	Value	References
Chemical Formula	C ₇ H ₅ N ₅ O ₈	[3]
Appearance	Yellow crystalline solid	[3]
Melting Point	129.5 °C	
Decomposition Temperature	187 °C (explodes)	[4]
Detonation Velocity	7,570 m/s	[3]
Shock Sensitivity	Sensitive	[3]
Friction Sensitivity	Sensitive	[3]
Relative Effectiveness (R.E.) Factor	1.25	

Table 2: Representative Composition of a Tetryl-Based Detonator

Component	Material	Typical Quantity	Function
Base Charge	Tetryl	0.2 - 2.0 grams	Main explosive output of the detonator
Primer Charge	Lead Azide	0.1 - 0.5 grams	Initiates the Tetryl base charge upon receiving a stimulus
Ignition Charge	A mixture of potassium chlorate and mercury fulminate	Small quantity	Ignites the primer charge from a fuse or electric match

Experimental Protocols

Protocol 1: Preparation of a Tetryl Booster Pellet

Objective: To prepare a pressed **Tetryl** pellet for use as a booster charge.

Materials:

- **Tetryl**, powdered
- Hydraulic press
- Pellet die (e.g., 10 mm diameter)
- Balance (accurate to 0.001 g)
- Non-sparking tools

Procedure:

- Ensure all equipment is clean, dry, and free of any contaminants.
- Weigh the desired amount of powdered **Tetryl** (e.g., 1.0 g) using a balance.
- Carefully transfer the **Tetryl** powder into the pellet die.
- Level the powder using a non-sparking tool.
- Place the die into the hydraulic press.
- Apply pressure slowly and steadily to the desired density. A common pressure for pressing explosives is around 10,000 to 20,000 psi. The final density of the pellet should be recorded.
- Carefully eject the pressed pellet from the die.
- Measure the dimensions and weight of the pellet to calculate its density.
- Store the pellet in a static-dissipative container in a designated explosives storage magazine.

Protocol 2: Detonation Velocity Measurement (Dautriche Method)

Objective: To determine the detonation velocity of a **Tetryl** charge.

Materials:

- **Tetryl** charge of known length and diameter
- Detonating cord with a known and uniform detonation velocity
- Lead or steel plate
- Two detonators
- Measuring tape or calipers
- Non-sparking marking tool

Procedure:

- Measure the precise length of the **Tetryl** charge to be tested.
- Cut a length of detonating cord that is at least twice the length of the **Tetryl** charge.
- Mark the exact center of the detonating cord.
- Insert the two ends of the detonating cord into the **Tetryl** charge at two points a known distance apart ('L'). The ends of the cord should be in direct contact with the explosive.
- Secure the detonating cord along the lead or steel plate, ensuring it is straight.
- Attach a detonator to one end of the **Tetryl** charge to initiate it.
- Place the entire assembly in a safe firing range.
- Initiate the detonator. The detonation of the **Tetryl** charge will initiate the two ends of the detonating cord at slightly different times.
- The two detonation waves in the cord will travel towards each other and collide at a point offset from the center of the cord.
- After the test, carefully examine the lead/steel plate. A distinct mark will be visible at the point of collision of the two detonation waves in the cord.
- Measure the distance ('d') from the center mark on the cord to the collision mark.

- Calculate the detonation velocity (V) of the **Tetryl** charge using the following formula: $V = (L * V_{\text{cord}}) / (2 * d)$ Where:
 - V = Detonation velocity of the **Tetryl** charge (m/s)
 - L = Distance between the two points where the detonating cord was inserted into the **Tetryl** charge (m)
 - V_{cord} = Known detonation velocity of the detonating cord (m/s)
 - d = Distance from the center of the cord to the collision point (m)

Protocol 3: Brisance Measurement (Hess Lead Block Compression Test)

Objective: To measure the brisance (shattering effect) of a **Tetryl** charge.^{[5][6]}

Materials:

- Standardized lead block (typically 40 mm in diameter and 60 mm in height)^[5]
- **Tetryl** charge of a specified weight (e.g., 10 g)
- Detonator
- Steel base plate
- Calipers or a micrometer

Procedure:

- Measure the initial height of the lead block with high precision.
- Place the steel base plate in a secure position within a blast chamber.
- Place the lead block on the center of the steel base plate.
- Place the **Tetryl** charge directly on top of the lead block.

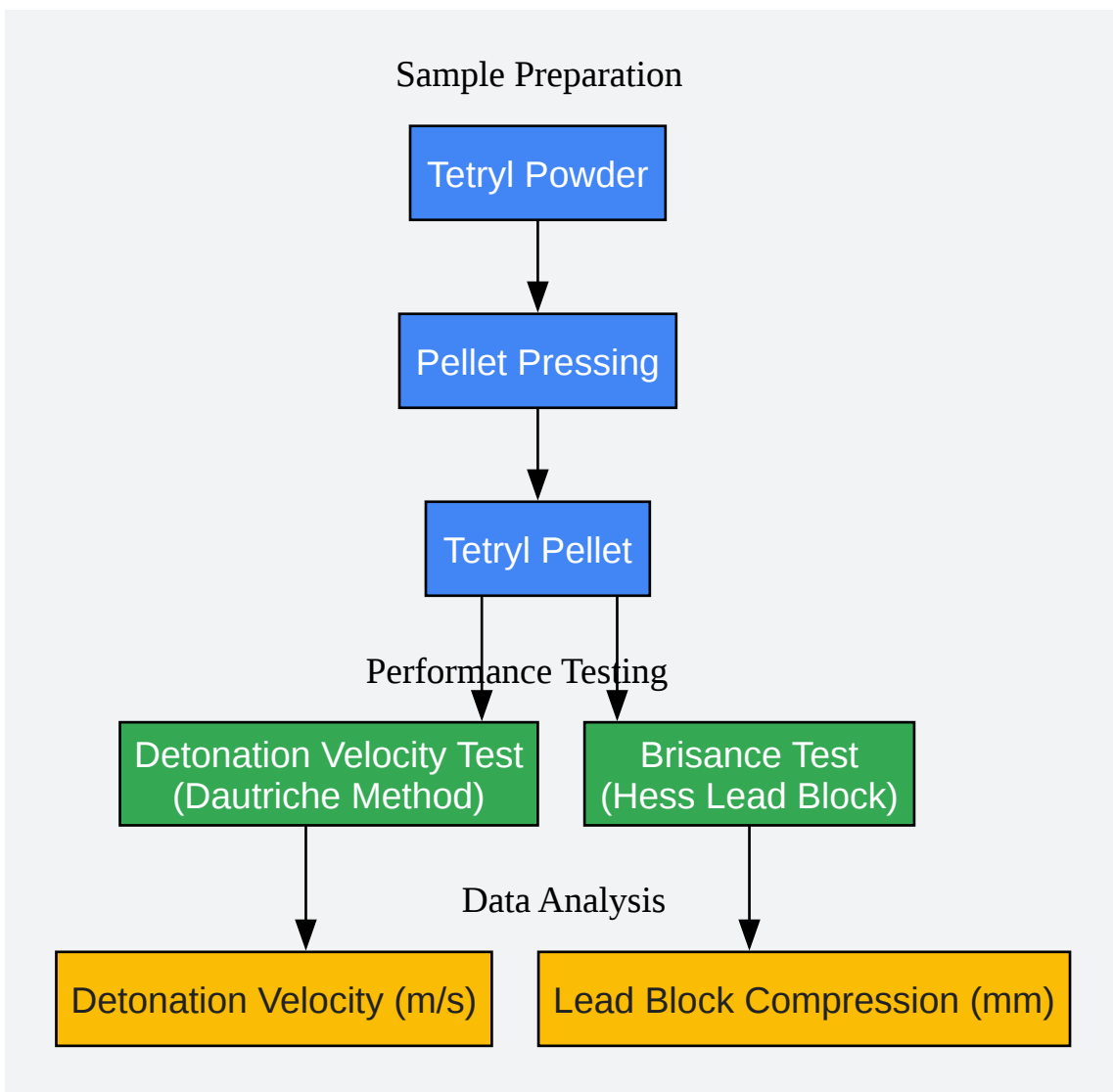
- Insert a detonator into the **Tetryl** charge.
- Evacuate the blast chamber and detonate the charge remotely.
- After the detonation, carefully retrieve the deformed lead block.
- Measure the final height of the compressed lead block.
- The brisance is expressed as the difference between the initial and final heights of the lead block in millimeters. This value can be compared to the compression caused by a standard explosive like TNT under the same test conditions.[7]

Mandatory Visualization



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Caption: Explosive train in a typical **Tetryl**-based detonator.



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Caption: Experimental workflow for **Tetryl** pellet preparation and testing.

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